

(E/Z)-Ozagrel sodium solubility in DMSO and water for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E/Z)-Ozagrel sodium

Cat. No.: B12402272

[Get Quote](#)

Technical Support Center: (E/Z)-Ozagrel Sodium

This technical support center provides researchers, scientists, and drug development professionals with essential information for using **(E/Z)-Ozagrel sodium** in experiments. Find answers to frequently asked questions, troubleshooting guides, and detailed protocols to ensure the successful application of this compound in your research.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **(E/Z)-Ozagrel sodium** and what is its solubility?

A1: **(E/Z)-Ozagrel sodium** is soluble in both DMSO and water. For laboratory experiments, DMSO is a common choice for creating concentrated stock solutions.

- In DMSO: Solubility is reported to be up to 50 mg/mL with the aid of ultrasonication.^[1] However, it is critical to use fresh, anhydrous DMSO, as its hygroscopic nature (tendency to absorb moisture) can significantly reduce the solubility of the compound.^[2] Another source indicates a solubility of 1 mg/mL in fresh DMSO.^[2]
- In Water: The solubility is reported to be 50 mg/mL.^[2] When preparing aqueous solutions, it is recommended to filter and sterilize the final working solution using a 0.22 µm filter before use.^[3]

Q2: My **(E/Z)-Ozagrel sodium** is not dissolving completely. What should I do?

A2: If you encounter precipitation or incomplete dissolution, gentle heating and/or sonication can be used to help dissolve the compound.[1][3] Also, verify the quality of your solvent. For DMSO, using a new, unopened bottle is highly recommended as absorbed moisture can lower solubility.[2]

Q3: How should I prepare a stock solution of **(E/Z)-Ozagrel sodium**?

A3: A common practice is to prepare a concentrated stock solution in DMSO, for example, at 10 mM.[3] This stock can then be diluted further in an appropriate aqueous medium or cell culture medium for your specific experiment. Always add the DMSO stock solution to the aqueous buffer or medium slowly while vortexing to prevent precipitation.

Q4: What are the recommended storage conditions for Ozagrel sodium stock solutions?

A4: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. Recommended storage conditions are:

- -80°C: Stable for up to 6 months.[3]
- -20°C: Stable for up to 1 month.[3]

Always ensure the storage container is sealed tightly to prevent moisture absorption and solvent evaporation.[3]

Q5: What is the mechanism of action for Ozagrel sodium?

A5: Ozagrel sodium is a highly selective inhibitor of the enzyme Thromboxane A2 (TXA2) synthase, with an IC₅₀ of 11 nM.[3][4] It works by blocking the conversion of prostaglandin H2 (PGH2) into TXA2. TXA2 is a potent vasoconstrictor and promotes platelet aggregation.[5][6] By inhibiting TXA2 production, Ozagrel sodium effectively reduces platelet aggregation and induces vasodilation.[3] This also shunts the precursor PGH2 towards the synthesis of other prostanoids like prostacyclin (PGI2), a vasodilator and inhibitor of platelet aggregation.[3][6]

Quantitative Data Summary

For ease of reference, the solubility and formulation data for **(E/Z)-Ozagrel sodium** are summarized below.

Table 1: Solubility of **(E/Z)-Ozagrel Sodium**

Solvent	Concentration	Notes
DMSO	50 mg/mL	Requires ultrasonic assistance. [1]
DMSO	1 mg/mL	Use fresh, anhydrous DMSO as moisture reduces solubility. [2]
Water	50 mg/mL	Filter sterilize before use. [2]

Table 2: Example Formulations for In Vivo Administration

Protocol	Component 1	Component 2	Component 3	Component 4	Final Concentration
1	10% DMSO	40% PEG300	5% Tween-80	45% Saline	≥ 2.5 mg/mL [1]
2	10% DMSO	90% (20% SBE-β-CD in Saline)	-	-	≥ 2.5 mg/mL [1]
3	10% DMSO	90% Corn Oil	-	-	≥ 2.5 mg/mL [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **(E/Z)-Ozagrel sodium** powder (Molecular Weight: 250.23 g/mol). For 1 mL of a 10 mM solution, you will need 2.5 mg.

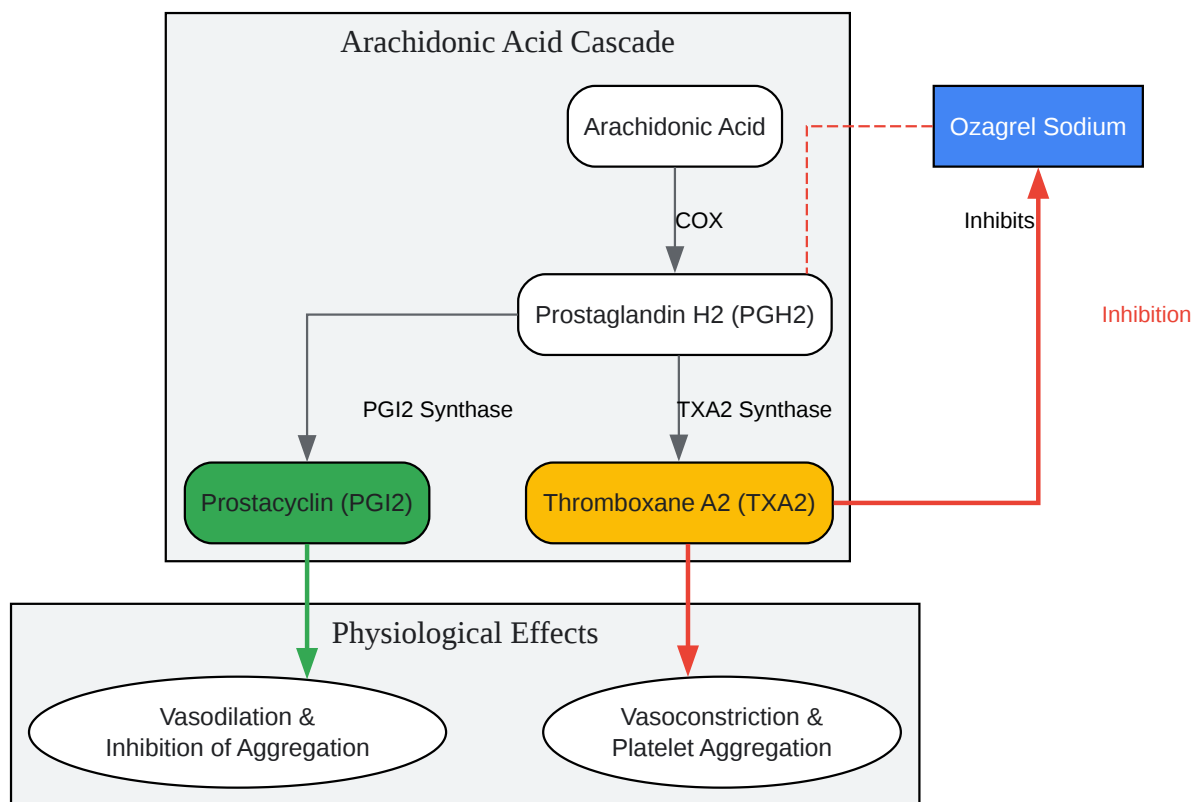
- **Solvent Addition:** Add the appropriate volume of fresh, high-purity DMSO to the powder. For a 10 mM solution, add 1 mL of DMSO for every 2.5 mg of Ozagrel sodium.
- **Dissolution:** Vortex the solution thoroughly. If necessary, use an ultrasonic bath to aid dissolution until the solution is clear.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months) storage.
[\[3\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Studies (Using Protocol 1 from Table 2)

This protocol describes the preparation of a vehicle for animal studies. The compound should first be dissolved in DMSO before being mixed with other components.

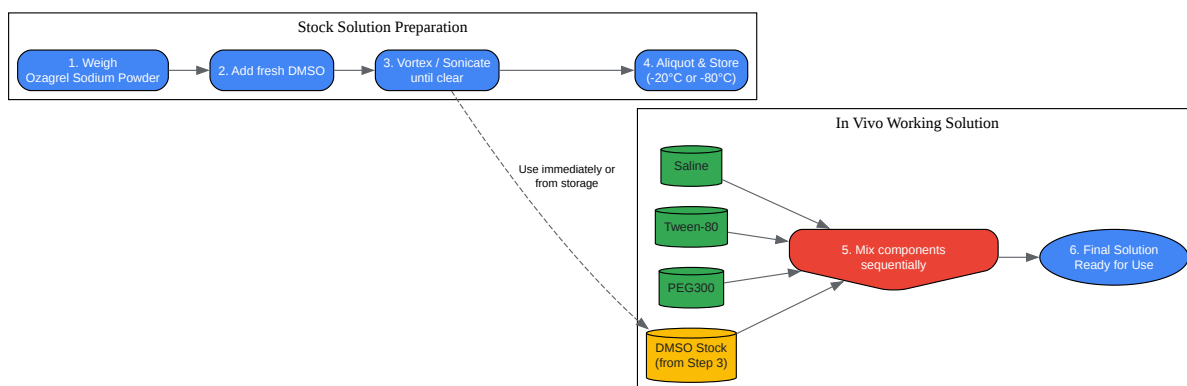
- **Prepare Components:** Have the following solvents ready: DMSO, PEG300, Tween-80, and saline.
- **Initial Dissolution:** Prepare a concentrated stock of Ozagrel sodium in DMSO (e.g., 25 mg/mL).
- **Vehicle Preparation:** In a sterile tube, add the solvents in the following order, mixing after each addition: a. Add 400 µL of PEG300. b. Add 100 µL of your Ozagrel sodium/DMSO stock solution. Mix well. c. Add 50 µL of Tween-80. Mix well. d. Add 450 µL of saline to reach a final volume of 1 mL.
- **Final Mix:** Vortex the final solution until it is clear and homogenous. This method yields a solution with a final Ozagrel sodium concentration of 2.5 mg/mL.[\[1\]](#)

Visual Diagrams



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Ozagrel sodium.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing Ozagrel sodium solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. selleckchem.com [selleckchem.com]
- 5. What is Ozagrel Sodium used for? [synapse.patsnap.com]
- 6. Ozagrel Sodium | TXA2 Synthase Inhibitor | RUO [benchchem.com]
- To cite this document: BenchChem. [(E/Z)-Ozagrel sodium solubility in DMSO and water for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402272#e-z-ozagrel-sodium-solubility-in-dmso-and-water-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com